An In-depth Technical Guide to Pentabromoethane (C_2HBr_5)

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Compound of Interest

Compound Name:	*Pentabromoethane*
CAS No.:	*75-95-6*
Cat. No.:	*B1585512*

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Executive Summary: This technical guide provides a comprehensive overview of **pentabromoethane** (C_2HBr_5), a dense, polyhalogenated alkane. The document delves into its fundamental molecular structure, physicochemical properties, and spectroscopic signature. A detailed, field-proven protocol for its laboratory-scale synthesis via free-radical bromination is presented, including an analysis of the mechanistic principles guiding the reaction. The guide also explores the compound's chemical reactivity and safety considerations critical for its handling in a research environment. This document is intended for researchers, chemists, and professionals in the pharmaceutical and chemical development sectors who require a deep technical understanding of this unique chemical entity.

Introduction and Nomenclature

Pentabromoethane is a fully saturated haloalkane with the chemical formula C_2HBr_5. Structurally, it is an ethane molecule where five of the six hydrogen atoms have been substituted by bromine atoms. Its systematic IUPAC name is 1,1,1,2,2-**Pentabromoethane**.[1] Due to its high bromine content, it possesses a remarkably high molecular weight and density for a two-carbon compound. While not a common reagent in complex natural product

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synthesis, its unique physical properties and potential as a bromine source make it a compound of interest in materials science and specialized organic synthesis.

Table 1: Chemical Identifiers for **Pentabromoethane**

Identifier	Value	Source
CAS Number	**75-95-6**	**[1]**
Molecular Formula	C_2HBr_5	[2]
Molecular Weight	424.55 g/mol	[1]
IUPAC Name	1,1,1,2,2-Pentabromoethane	[1]
Synonyms	Ethane, pentabromo-; Ethylene Pentabromide; Pentabromathan	[2]
InChI Key	OGVPXEPSTZMAFF-UHFFFAOYSA-N	[2]
SMILES	C(C(Br)(Br)Br)(Br)Br	[1]

Molecular Structure and Conformational Analysis

The molecular structure of **pentabromoethane** consists of a central carbon-carbon single bond. One carbon atom (C1) is bonded to three bromine atoms and the second carbon atom (C2). The second carbon atom (C2) is bonded to two bromine atoms, a hydrogen atom, and C1. Both carbon atoms are sp^3 hybridized, resulting in a tetrahedral geometry at each center.

Due to the significant steric bulk of the five bromine atoms, rotation around the C-C bond is hindered compared to ethane. The molecule will preferentially exist in a staggered conformation to minimize steric strain between the bulky bromine substituents on adjacent carbons. While specific experimental data from X-ray crystallography or gas-phase electron diffraction for **pentabromoethane** is not readily available in the literature, computational models provide reliable estimates for its structural parameters.

Figure 1: 2D representation of the 1,1,1,2,2-**Pentabromoethane** molecular structure.

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Physicochemical and Spectroscopic Properties

Pentabromoethane is a solid at room temperature with a relatively low melting point. Its high density is a direct consequence of the five heavy bromine atoms. It is poorly soluble in water but miscible with many organic solvents.

Table 2: Physicochemical Properties of **Pentabromoethane**

Property	Value	Source
Appearance	**Colorless to light yellow liquid/solid**	**[3]**
Melting Point	55 °C	[4]
Boiling Point	210 °C (at 300 mmHg)	[4]
Density	~4.05 g/cm³ (estimate)	[4]

| Refractive Index | ~1.709 (estimate) |[4] |

Spectroscopic Profile

The spectroscopic data for **pentabromoethane** is consistent with its simple, asymmetric structure.

- ^{1}H NMR: The proton nuclear magnetic resonance spectrum is expected to show a single signal (singlet) for the lone hydrogen atom on C2. Its chemical shift would be significantly downfield due to the deshielding effect of the two adjacent bromine atoms and the nearby tribromomethyl group.
- ^{13}C NMR: The carbon-13 NMR spectrum will display two distinct signals corresponding to the two non-equivalent carbon environments: the -CBr_2H carbon and the -CBr_3 carbon. The -CBr_3 carbon signal is expected to be further downfield.
- Mass Spectrometry: The mass spectrum will show a complex isotopic pattern for the molecular ion and fragment ions due to the natural abundance of the ^{79}Br and ^{81}Br isotopes.

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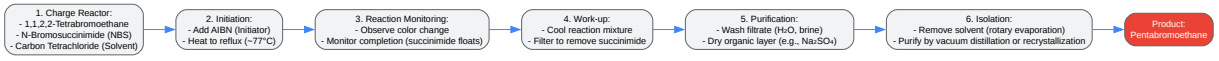
Key fragmentation pathways would involve the loss of bromine atoms (Br•) and hydrogen bromide (HBr).

Synthesis of **Pentabromoethane**

The most logical and established laboratory-scale synthesis of **pentabromoethane** is through the free-radical bromination of a suitable precursor, 1,1,2,2-tetrabromoethane. This reaction is an adaptation of the Wohl-Ziegler reaction, which utilizes N-bromosuccinimide (NBS) as a source of bromine radicals under thermal or photochemical initiation.

Rationale for Synthetic Route

The choice of the Wohl-Ziegler reaction is based on several key principles of synthetic chemistry. Direct bromination with elemental bromine (Br_2) can be aggressive and lead to side products, including over-bromination or elimination reactions under harsh conditions. NBS provides a low, steady-state concentration of Br_2, which favors the desired radical chain substitution mechanism over competing ionic pathways. The C-H bond in 1,1,2,2-tetrabromoethane is activated for radical abstraction due to the electron-withdrawing nature of the adjacent bromine atoms, which can stabilize the resulting radical intermediate. Carbon tetrachloride (CCl_4) is a traditional solvent as it is inert to the radical conditions, though safer alternatives like acetonitrile may also be considered. A radical initiator, such as azobisisobutyronitrile (AIBN), is required to start the chain reaction at a practical rate below the solvent's reflux temperature.



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Figure 2: Workflow for the synthesis of **pentabromoethane** via Wohl-Ziegler bromination.

Detailed Experimental Protocol

Disclaimer: This protocol is adapted from standard procedures for Wohl-Ziegler brominations and should only be performed by trained chemists with appropriate safety measures in a fume hood.[5]

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- Apparatus Setup: Assemble a round-bottom flask with a reflux condenser and a magnetic stirrer. Ensure all glassware is thoroughly dried.
- Charging the Reactor: To the flask, add 1,1,2,2-tetrabromoethane (1.0 eq), N-bromosuccinimide (1.0-1.1 eq), and carbon tetrachloride.
- Initiation: Add a catalytic amount of AIBN (0.02-0.10 eq).
- Reaction: Heat the mixture to reflux (approx. 77°C) with vigorous stirring. The reaction is typically initiated within 30-60 minutes, often indicated by an increase in the rate of reflux. Monitor the reaction until the denser NBS is consumed and the less dense succinimide byproduct floats to the surface.
- Work-up: Cool the reaction mixture to room temperature. Filter the mixture to remove the solid succinimide.
- Purification: Transfer the filtrate to a separatory funnel and wash sequentially with water and then with a saturated brine solution to remove any remaining water-soluble impurities.[5]
- Drying and Isolation: Dry the organic layer over an anhydrous drying agent (e.g., anhydrous sodium sulfate). Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Final Purification: The crude product can be further purified by vacuum distillation or recrystallization to yield pure **pentabromoethane**.[5]

Chemical Reactivity and Potential Applications

The reactivity of **pentabromoethane** is dominated by the presence of five C-Br bonds and one remaining C-H bond.

- As a Brominating Agent: While not as commonly employed as NBS or Br_2, **pentabromoethane** can theoretically serve as a high-temperature source of bromine radicals via homolytic cleavage of a C-Br bond. This makes it a potential, albeit niche, brominating agent for certain substrates under specific conditions.

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- Nucleophilic Substitution: The carbon atoms are highly electrophilic due to the electron-withdrawing bromine atoms. However, nucleophilic substitution is sterically hindered, particularly at the CBr_3 center.

- Elimination Reactions: In the presence of a strong, non-nucleophilic base, elimination of HBr is possible to form tetrabromoethene.

- Applications in Drug Development: The direct application of **pentabromoethane** in drug synthesis is not widely documented. However, polyhalogenated compounds are of interest in medicinal chemistry. The introduction of bromine can increase a molecule's lipophilicity, modulate its metabolic profile, and introduce a site for halogen bonding, a type of non-covalent interaction that can enhance binding to biological targets.[6][7] **Pentabromoethane** could serve as a building block for creating novel, densely functionalized scaffolds for drug discovery, although more convenient reagents often exist.

Safety and Handling

Pentabromoethane is a hazardous substance and must be handled with extreme caution.

- GHS Hazard Classification: According to the Globally Harmonized System, **pentabromoethane** is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[1] It also causes serious skin and eye irritation.[1]

- Handling Precautions: Always handle **pentabromoethane** in a well-ventilated chemical fume hood. Personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat, is mandatory. Avoid inhalation of dust or vapors and prevent any skin or eye contact.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong bases and oxidizing agents.

Conclusion

Pentabromoethane (C_2HBr_5) is a unique chemical defined by its high density and bromine content. Its molecular structure, dominated by steric strain and inductive effects, dictates its physical properties and chemical reactivity. While its synthesis is readily achievable in a laboratory setting via a standard free-radical pathway, its application as a reagent in complex

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organic synthesis is not widespread. Nevertheless, a thorough understanding of its properties, synthesis, and handling is essential for researchers exploring polyhalogenated compounds for materials science or as specialized intermediates in chemical development.

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